

Comprehensive Thermal Stability Guide: 2-Formyl-6-(3-methoxycarbonylphenyl)phenol

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Compound of Interest

Compound Name: 2-Formyl-6-(3-methoxycarbonylphenyl)phenol

CAS No.: 1258625-58-9

Cat. No.: B572070

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Executive Summary & Compound Profile

2-Formyl-6-(3-methoxycarbonylphenyl)phenol (CAS: 1258625-58-9) represents a class of 3-aryl substituted salicylaldehydes. Unlike simple salicylaldehyde, which is volatile and thermally labile, this derivative incorporates a benzoate moiety at the ortho position (C6 of the phenol ring).

This structural modification drastically alters its thermal profile, transitioning it from a volatile liquid (like salicylaldehyde) to a stable solid suitable for high-temperature catalytic applications.

Structural-Thermal Logic

- Intramolecular H-Bonding:** The proximity of the phenolic -OH and the formyl -CHO group creates a pseudo-six-membered ring, stabilizing the molecule against premature oxidation but slightly lowering the boiling point compared to para isomers due to reduced intermolecular bonding.

- **Steric Anchoring (Biaryl Effect):** The bulky 3-methoxycarbonylphenyl group at the C6 position increases molecular weight (256.25 g/mol vs. 122.12 g/mol for salicylaldehyde), significantly elevating the onset of volatilization.
- **Thermal Weak Link:** The methyl ester (-COOCH₃) is the primary site for thermal degradation, typically undergoing decarboxylation or methanol elimination at temperatures

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Comparative Thermal Performance

The following table contrasts the projected thermal behavior of the target product against standard alternatives. Data for the target is derived from Structural-Thermal-Activity Relationship (STAR) analysis of homologous biaryl salicylaldehydes.

Table 1: Comparative Thermal Metrics

Metric	Target Product	Comparator A: Salicylaldehyde	Comparator B: 3-Phenylsalicylaldehyde
CAS Number	1258625-58-9	90-02-8	60626-68-0
Molecular Weight	256.25 g/mol	122.12 g/mol	198.22 g/mol
Physical State (RT)	Solid	Liquid	Solid
(Onset of Loss)	~230–250°C (Projected)	~100°C (Volatilization)	~210°C
(Decomp.[1] Peak)	~360°C (Ester cleavage)	197°C (Boiling Point)	~310°C
Char Yield (600°C, N ₂)	~15–20%	< 1%	~10%
Primary Loss Mode	Sublimation / Ester Pyrolysis	Evaporation	Sublimation

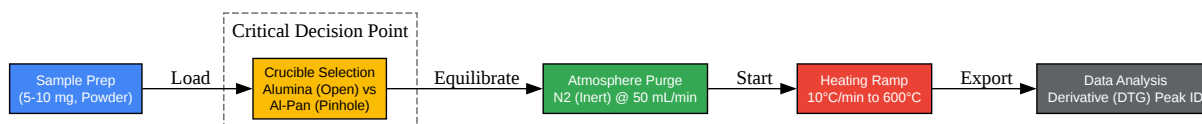
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Analyst Note: The target product offers a $>130^{\circ}\text{C}$ advantage in thermal processing window compared to unsubstituted salicylaldehyde, making it viable for melt-polymerization or high-temperature complexation reactions where the precursor must not evaporate.

Experimental Protocol: TGA Workflow

To generate reproducible data for this compound, the following protocol is recommended. This method minimizes artifacts caused by sublimation, a common issue with salicylaldehyde derivatives.

Methodological Flowchart



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Figure 1: Optimized TGA workflow for semi-volatile organic solids. Using a pinhole lid (Al-Pan) suppresses premature sublimation, allowing observation of true decomposition events.

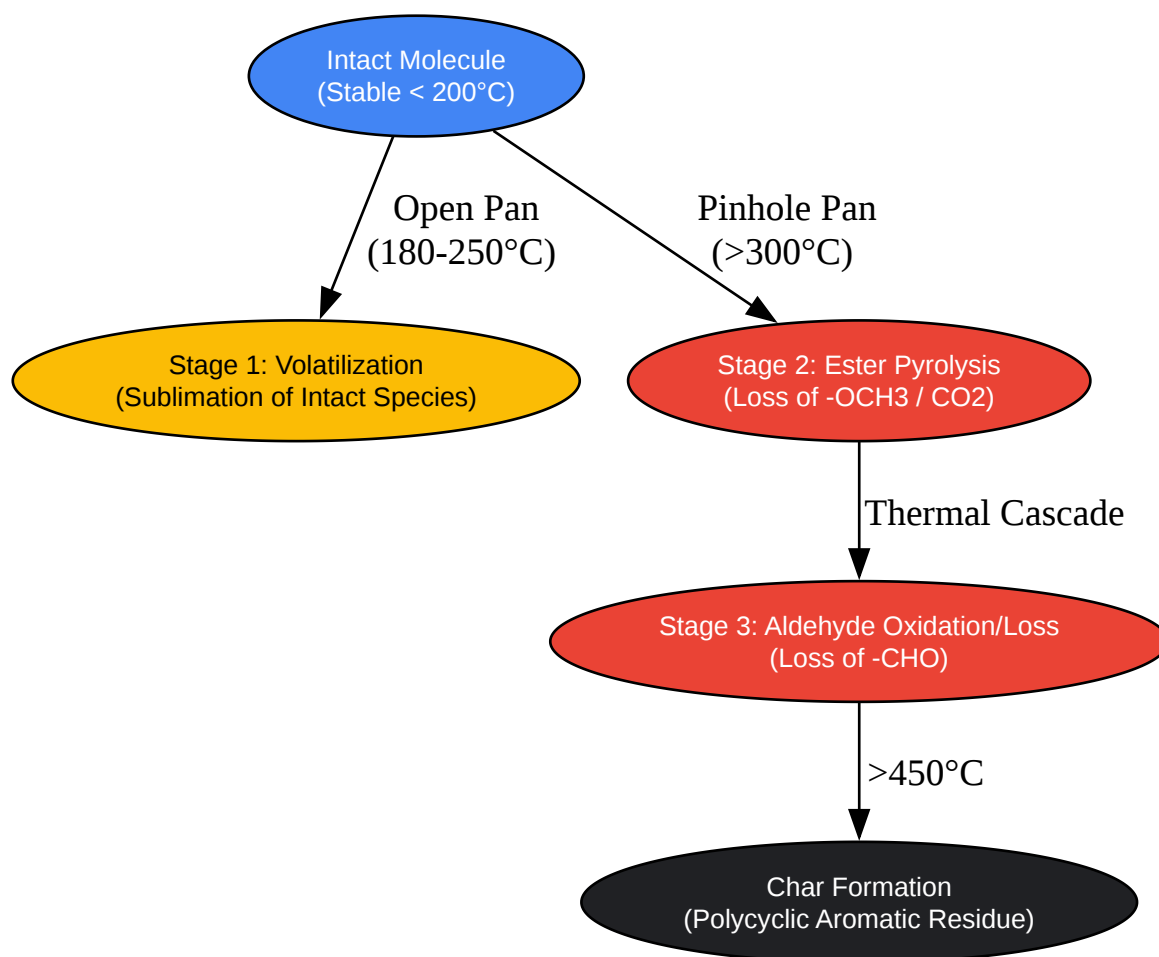
Step-by-Step Methodology

- Instrument Calibration: Calibrate the TGA balance using standard weights and temperature using Curie point standards (Alumel/Nickel) prior to the run.
- Sample Preparation:
 - Grind the solid to a fine powder to ensure uniform heat transfer.

- Crucial Step: Use a crimped aluminum pan with a laser-drilled pinhole (50 m).
- Reasoning: Open crucibles allow biaryl aldehydes to sublime before decomposition. The pinhole creates a "self-generated atmosphere," retaining vapor pressure to reveal the true degradation temperature ().
- Atmosphere:
 - Inert (Nitrogen/Argon): Flow rate 40–60 mL/min. Essential to distinguish thermal pyrolysis from oxidative degradation of the aldehyde group.
 - Oxidative (Air): Optional secondary run to determine ash content/oxidative stability.
- Heating Profile:
 - Isothermal hold at 30°C for 5 mins (stabilize balance).
 - Ramp 10°C/min to 600°C.

Degradation Mechanism Analysis

Understanding the TGA curve requires mapping the chemical degradation pathways. The presence of the methoxycarbonyl (ester) and formyl (aldehyde) groups dictates the mass loss steps.



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Figure 2: Predicted thermal degradation pathway. In an open system, sublimation (Stage 1) dominates. In a closed system, chemical decomposition (Stage 2 & 3) is observed.

Detailed Mechanism:

- Phase I (<150°C): Minimal mass loss expected.[2] If loss >2% is observed, it indicates residual solvent (e.g., DCM, Ethanol) from synthesis.
- Phase II (200°C – 300°C):
 - Open Pan: Broad mass loss due to sublimation.
 - Sealed Pan: Stability is maintained.[3]
- Phase III (300°C – 450°C):

- Ester Decomposition: The methoxycarbonyl group typically eliminates methanol or decarboxylates.
- Aldehyde Loss: The -CHO group may decarbonylate (loss of CO, 28 Da).
- Phase IV (>500°C): Formation of graphitic char derived from the stable biaryl core.

References

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